

Amonafide dihydrochloride vehicle selection guide

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Compound Focus: Amonafide dihydrochloride

CAS No.: 150091-68-2

Cat. No.: S548594

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Solubility Data and Initial Vehicle Guidance

The table below summarizes the available solubility data for amonafide (free base), which is crucial for planning your formulations. Please note that specific data for the **dihydrochloride salt** was not located, but it typically offers improved aqueous solubility.

Solvent	Solubility	Reported Concentration	Notes
DMSO	Highly Soluble	57 mg/mL (201.17 mM) [1]	Primary stock solution solvent. Moisture-absorbing DMSO can reduce solubility; use fresh [1].
Ethanol	Sparingly Soluble	4 mg/mL [1]	Potential cosolvent in aqueous mixtures.
Water	Insoluble [1]	N/A	Not suitable for direct dissolution of the free base.
Methanol	Slightly Soluble [2]	Information from chemical properties catalog.	

For **in vivo studies**, one supplier suggests creating a homogeneous suspension using a vehicle like **CMC-Na (carboxymethyl cellulose sodium)** and provides an example method to achieve a 5 mg/mL suspension [1].

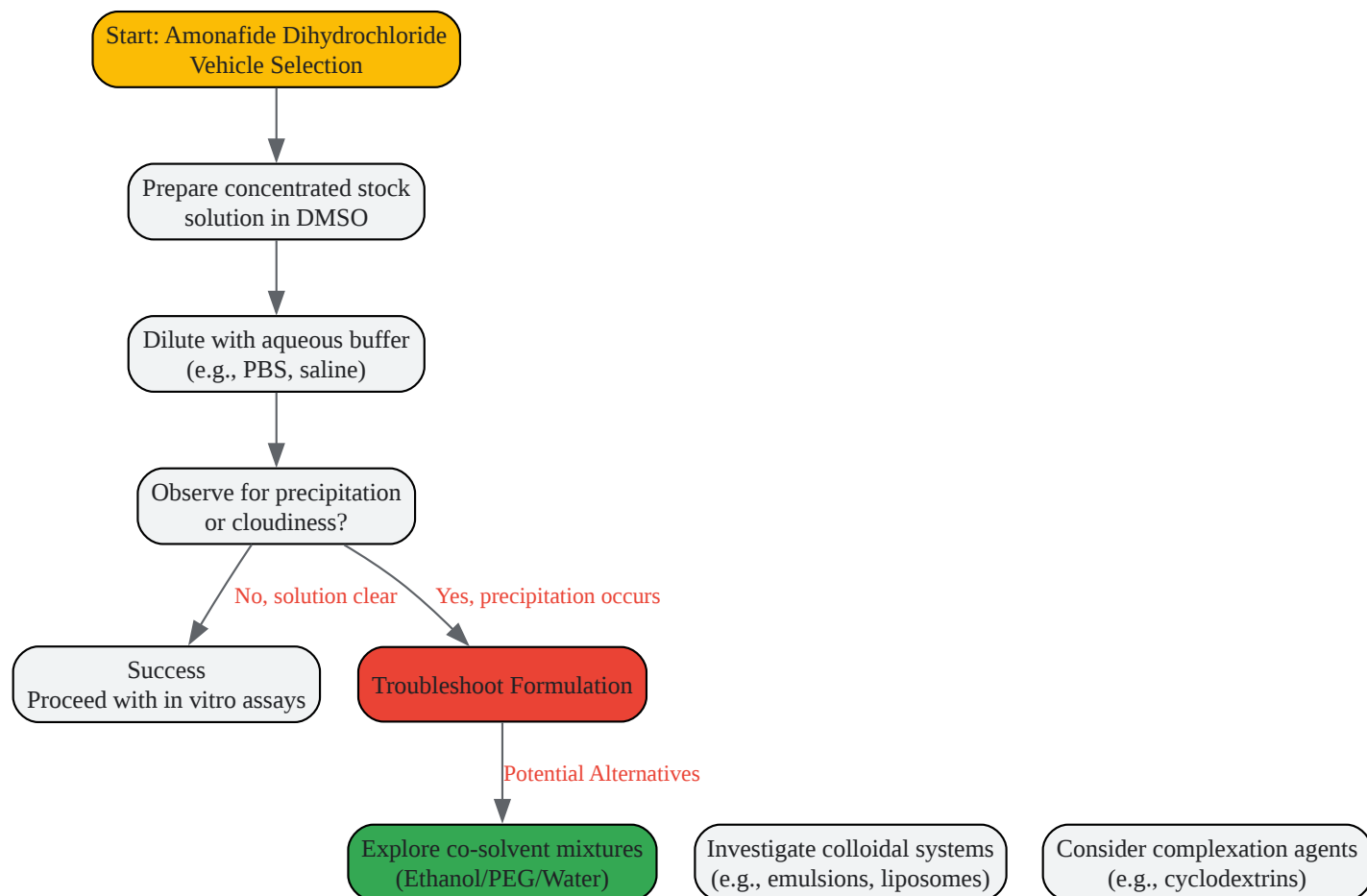
Key Research on Formulation Development

Several studies have tackled amonafide's formulation challenges, offering valuable insights for your troubleshooting.

- **Salt Formation to Improve Properties:** Research indicates that creating salt forms like **amonafide L-malate (Xanafide)** can improve solubility, stability, and compressibility compared to the parent drug [3]. This principle supports the use of the dihydrochloride salt you are investigating.
- **Stability Considerations for Solid Dosage Forms:** A study on amonafide tablets found that **environmental relative humidity strongly modifies their dissolution characteristics** [4]. The study concluded that amonafide tablets **must be packaged in impermeable containers** to maintain stability [4].
- **Emulsion Vehicles for Poorly Soluble Drugs:** While not mentioning amonafide specifically, one patent details an emulsion vehicle containing **α -tocopherol (Vitamin E), ethanol, and surfactants** designed to enhance the delivery of poorly soluble drugs [5]. This could be a promising avenue for experimental formulation if standard solutions fail.

Experimental Workflow for Vehicle Selection

Given the limited specific data, you may need to empirically determine the best vehicle for your application. The following workflow outlines a systematic approach.



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Frequently Asked Questions (FAQs)

Q1: Why is my amonafide solution precipitating when I add it to the cell culture medium? This is a common issue. The primary cause is the "**dilution shock**" that occurs when the organic solvent stock solution (like DMSO) is mixed with the aqueous culture medium. To minimize this, you can:

- Ensure your stock solution is fresh and properly concentrated.
- Add the stock solution to the medium slowly while vortexing or stirring vigorously.
- Pre-warm the medium to 37°C before adding the compound.

Q2: The free base is insoluble in water. What are the expectations for the dihydrochloride salt?

Pharmaceutical salt forms, like dihydrochloride, are specifically designed to enhance the aqueous solubility of parent compounds. While quantitative data is unavailable, you should expect **significantly improved water solubility** compared to the free base. A recommended first step is to test the solubility of your dihydrochloride salt in water or buffer directly.

Q3: Are there any known stability issues I should be aware of during storage or experimentation? Yes.

The research on solid formulations highlights that **relative humidity** is a critical factor that can alter dissolution characteristics [4]. For liquid solutions or stock solutions:

- Store the pure powder and prepared solutions in a **dry, airtight container** with desiccant.
- For DMSO stock solutions, keep them tightly sealed in a moisture-free environment (e.g., a desiccator) to prevent water absorption, which can cause precipitation and compound degradation.
- Protect solutions from light.

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References

1. Amonafide | Topoisomerase inhibitor | Mechanism [selleckchem.com]
2. Amonafide CAS#: 69408-81-7 [amp.chemicalbook.com]
3. Comparative analysis of xanafide cytotoxicity in breast ... [pmc.ncbi.nlm.nih.gov]
4. Statistical Method for Evaluation of Dissolution Stability in ... [pubmed.ncbi.nlm.nih.gov]
5. TW200425913A - Emulsion vehicle for poorly soluble drugs [patents.google.com]

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